

Personal protective equipment for handling DM21

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Compound of Interest

Compound Name: DM21

Cat. No.: B13910615

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Essential Safety and Handling Guide for DM21

This guide provides immediate and essential safety and logistical information for handling the chemical compound **DM21**. All personnel must adhere to these procedures to ensure a safe laboratory environment.

DM21 is a cleavable linker-payload combining a maytansinoid microtubule-disrupting agent with a stable tripeptide linker, designed for the synthesis of antibody-drug conjugates (ADCs). [1][2] It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[3] It is also very toxic to aquatic life with long-lasting effects.[4][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DM21**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.[4]
Hand Protection	Protective Gloves	Impermeable and resistant to the chemical.
Body Protection	Impervious Clothing	To prevent skin exposure.[4]
Respiratory Protection	Suitable Respirator	Required when dust or aerosols are generated.[4]

Operational Plan: Safe Handling and Storage

Strict adherence to the following procedures is required to minimize exposure and ensure stability of the compound.

Handling:

- Avoid all contact with eyes and skin, and prevent inhalation of dust or aerosols.[3][4]
- Work exclusively in areas with appropriate exhaust ventilation.[3][4]
- Do not eat, drink, or smoke in the handling area.[3][4]
- Wash hands thoroughly after handling.[3][4]
- Ensure safety showers and eyewash stations are readily accessible.[4]

Storage:

- Keep the container tightly sealed.[4]
- Store in a cool, well-ventilated area.[4]
- Protect from direct sunlight and sources of ignition.[4]

- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[4\]](#)
- Store in a locked-up area.[\[3\]](#)

Disposal Plan

Contaminated materials and the compound itself must be disposed of as hazardous waste.

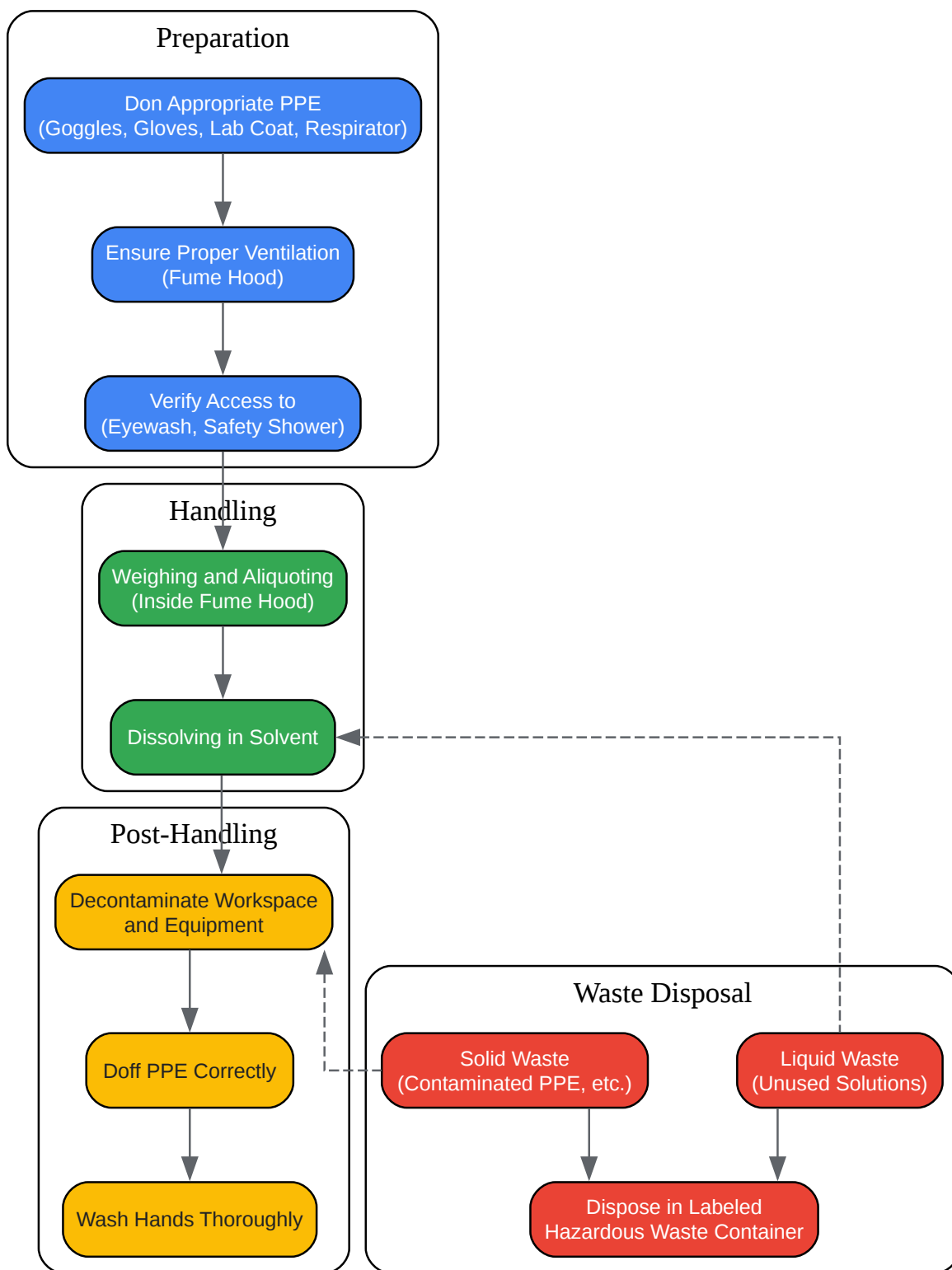
- Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)[\[4\]](#)
- Prevent the product from entering drains, water courses, or the soil.[\[3\]](#)[\[4\]](#)
- Collect any spillage and decontaminate surfaces and equipment by scrubbing with alcohol before disposal of contaminated materials.[\[3\]](#)

Emergency First Aid Procedures

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor immediately. Rinse mouth. [3] [4]
If on Skin	Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. [3]
If Inhaled	Move the person to fresh air and keep them comfortable for breathing. [3]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention. [3] [4]

Visual Workflow for Safe Handling of DM21

The following diagram outlines the essential steps and precautions for the safe handling of **DM21** in a laboratory setting.



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Caption: Workflow for the safe handling of **DM21**, from preparation to disposal.

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